

An In-depth Technical Guide to the Physicochemical Characterization of 4-Methylbenzhydrol

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Compound of Interest

Compound Name: **4-Methylbenzhydrol**

Cat. No.: **B042549**

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Audience: Researchers, scientists, and drug development professionals.

Core Focus: This document provides a detailed overview of the melting and boiling point data for **4-Methylbenzhydrol**, complete with standardized experimental protocols for their determination. It is intended to serve as a technical resource for laboratory personnel engaged in the synthesis, purification, and characterization of this and similar chemical entities.

Introduction to 4-Methylbenzhydrol

4-Methylbenzhydrol, also known as (4-methylphenyl)(phenyl)methanol, is an organic compound with the chemical formula $C_{14}H_{14}O$. It is a secondary alcohol that presents as a white to light yellow crystalline solid at room temperature.^[1] Structurally, it consists of a benzhydrol group with a methyl substituent on one of the phenyl rings. This compound serves as a valuable intermediate in organic synthesis. For instance, it is utilized in the synthesis of tropane analogs for dopamine transporter binding inhibition studies and in the structure-activity relationship (SAR) studies of N-type calcium channel inhibitors.^{[2][3]} Given its role as a building block in medicinal chemistry and drug discovery, accurate determination of its physical properties is critical for its characterization, purity assessment, and quality control.

Physical Property Data

The melting and boiling points are fundamental physical constants that provide an indication of the purity of a crystalline solid and a liquid, respectively. The data for **4-Methylbenzhydrol** are summarized below.

Data Presentation

Physical Property	Value	Conditions
Melting Point	50-55 °C	Not specified
52 °C	Not specified	
50-54 °C	Literature value	
Boiling Point	334.9 °C	at 760 mmHg

Experimental Protocols

The following sections detail standardized laboratory methodologies for the determination of the melting and boiling points of a solid organic compound such as **4-Methylbenzhydrol**. These protocols are representative of common laboratory practices.

Melting Point Determination (Capillary Method)

The melting point of a pure crystalline solid is typically observed as a sharp transition from solid to liquid over a narrow temperature range.^[4] Impurities tend to depress and broaden the melting range.^[5]

Objective: To determine the temperature range over which **4-Methylbenzhydrol** transitions from a solid to a liquid.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)^[5]
- Capillary tubes (sealed at one end)^[5]
- **4-Methylbenzhydrol**, finely powdered^[4]
- Mortar and pestle

- Spatula
- Thermometer (calibrated)

Procedure:

- Sample Preparation: Ensure the **4-Methylbenzhydrol** sample is completely dry and in the form of a fine powder. If necessary, gently crush the crystals using a mortar and pestle.[4]
- Capillary Tube Loading: Invert a capillary tube and press the open end into the powdered sample. A small amount of the solid will be forced into the tube. Tap the sealed end of the tube gently on a hard surface to pack the solid down. Repeat until a packed column of 2-3 mm in height is achieved.[6]
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus. Ensure the thermometer is positioned correctly to accurately measure the temperature of the block.[5]
- Rapid Determination (Optional): If the approximate melting point is unknown, a rapid heating rate (10-20 °C per minute) can be used to get a preliminary estimate.[7]
- Accurate Determination: For an accurate measurement, begin heating at a slow, controlled rate, approximately 1-2 °C per minute, starting from a temperature about 10-15 °C below the expected melting point.[5][7]
- Observation: Observe the sample through the magnifying lens. Record the temperature (T_1) at which the first drop of liquid appears. Continue heating slowly and record the temperature (T_2) at which the last crystal melts completely. The melting point is reported as the range $T_1 - T_2$.[6]
- Cooling and Repetition: Allow the apparatus to cool sufficiently before performing a repeat measurement to ensure accuracy.

Boiling Point Determination (Microscale/Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.^[8] For small quantities of a substance, a microscale method is often employed.

Objective: To determine the boiling point of **4-Methylbenzhydrol** at atmospheric pressure.

Apparatus and Materials:

- Small test tube (e.g., 10 x 75 mm) or a fusion tube
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating apparatus (e.g., Thiele tube with heating oil or an aluminum block)^{[8][9]}
- **4-Methylbenzhydrol** sample
- Means to attach the test tube to the thermometer (e.g., rubber band or wire)

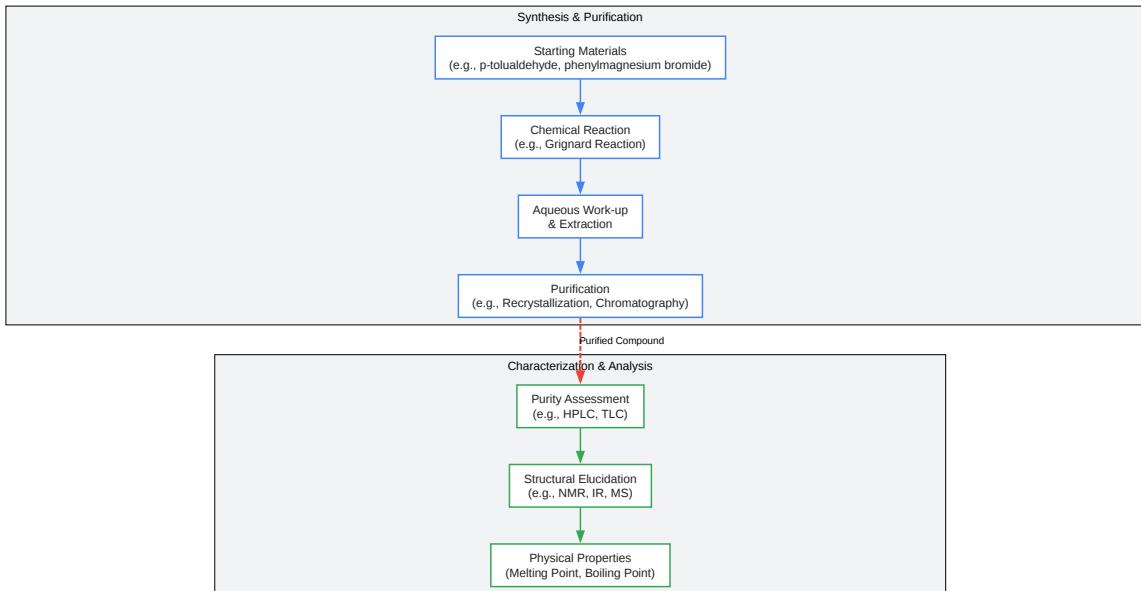
Procedure:

- Sample Preparation: Place a small amount (a few milliliters) of molten **4-Methylbenzhydrol** into the small test tube.^[10]
- Apparatus Assembly:
 - Place a capillary tube, with its sealed end pointing upwards, into the test tube containing the liquid sample.^[9]
 - Attach the test tube to the thermometer so that the sample is level with the thermometer bulb.^[8]
 - Suspend the entire assembly in a heating bath (Thiele tube or aluminum block). Ensure the top of the sample is below the level of the heating medium to ensure uniform heating.^[8]

- Heating: Begin to heat the apparatus gently. As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out from the open end.[8]
- Observation: As the temperature approaches the boiling point, the rate of bubbling will increase, forming a continuous stream.[8]
- Recording the Boiling Point: When a rapid and continuous stream of bubbles emerges from the capillary, stop the heating. The liquid will begin to cool. The temperature at which the bubbling ceases and the liquid just begins to enter the capillary tube is the boiling point of the substance.[8][11] At this point, the vapor pressure inside the capillary equals the external atmospheric pressure.
- Pressure Correction: Record the ambient atmospheric pressure as boiling points are pressure-dependent. The boiling point of 334.9 °C is standardized to 760 mmHg (1 atm).

Workflow Visualization

The following diagram illustrates a generalized workflow for the synthesis and characterization of a chemical compound like **4-Methylbenzhydrol**, highlighting the place of physical property determination.

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Caption: Workflow for Synthesis and Characterization of **4-Methylbenzhydrol**.

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